

Essential Safety and Handling Guidance for ML345

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Compound of Interest

Compound Name: ML345

Cat. No.: B571563

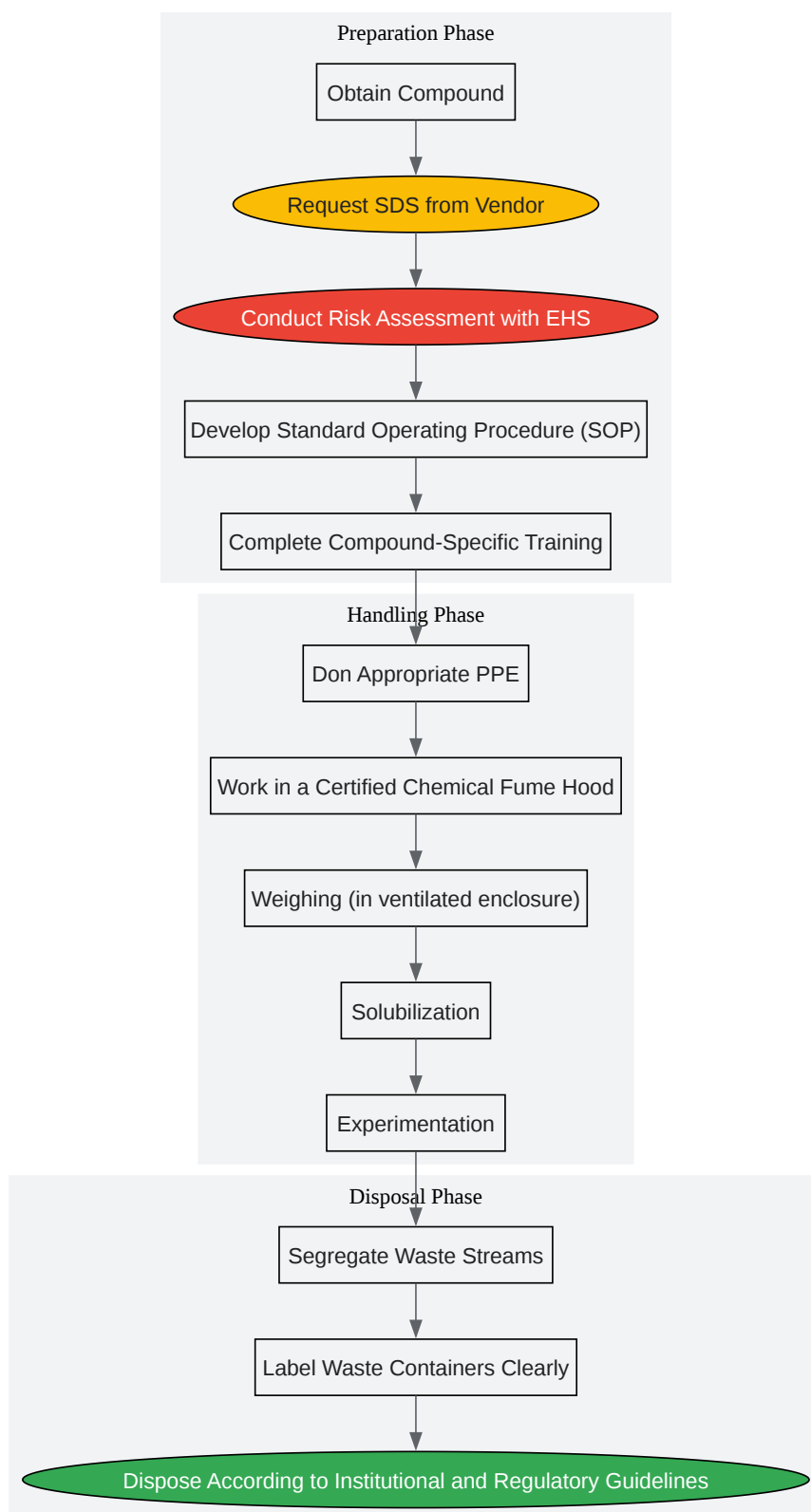
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Disclaimer: This document provides essential guidance on the safe handling of **ML345** based on general principles for potent small-molecule inhibitors. A specific Safety Data Sheet (SDS) for **ML345** is not readily available in public domains. Therefore, it is imperative for all personnel to conduct a thorough risk assessment in consultation with their institution's Environmental Health and Safety (EHS) department before handling this compound.

ML345 is a potent and selective small-molecule inhibitor of the Insulin-Degrading Enzyme (IDE), with an IC₅₀ value of 188 nM.^[1] It is intended for research use only.^[2] The compound acts by targeting a specific cysteine residue (Cys819) within the IDE protein. Given its high potency and reactive nature, stringent safety protocols must be followed to minimize exposure risks.

Immediate Safety and Operational Plan

In the absence of a specific SDS, a risk assessment is the first and most critical step. The following workflow outlines the necessary procedural steps for safe handling of **ML345**.



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Caption: Workflow for handling **ML345** in the absence of a specific SDS.

Personal Protective Equipment (PPE)

Due to its potent nature, a comprehensive PPE strategy is crucial to prevent dermal, ocular, and respiratory exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a barrier against skin contact. Double-gloving is recommended for handling highly potent compounds.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects eyes from splashes of the compound in solid or solution form.
Body Protection	A lab coat, worn fully buttoned. Consider a disposable gown for procedures with a higher risk of contamination.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator may be necessary, especially when handling the solid compound outside of a certified containment system. Consult with your EHS department for the appropriate type of respirator.	Powdered forms of potent compounds pose a significant inhalation risk. ^[3]

Handling Procedures

Engineering Controls:

- All work with **ML345**, especially the handling of the solid form, should be conducted in a certified chemical fume hood or a similar ventilated enclosure to minimize inhalation exposure.^[4]
- For weighing the solid compound, a ventilated balance enclosure is recommended.

Operational Practices:

- Designate a specific area within the laboratory for handling **ML345**.
- Prepare a stock solution of the compound to minimize the need for repeated handling of the solid form. **ML345** is soluble in DMSO.
- Thoroughly wash hands after handling the compound, even if gloves were worn.

Disposal Plan

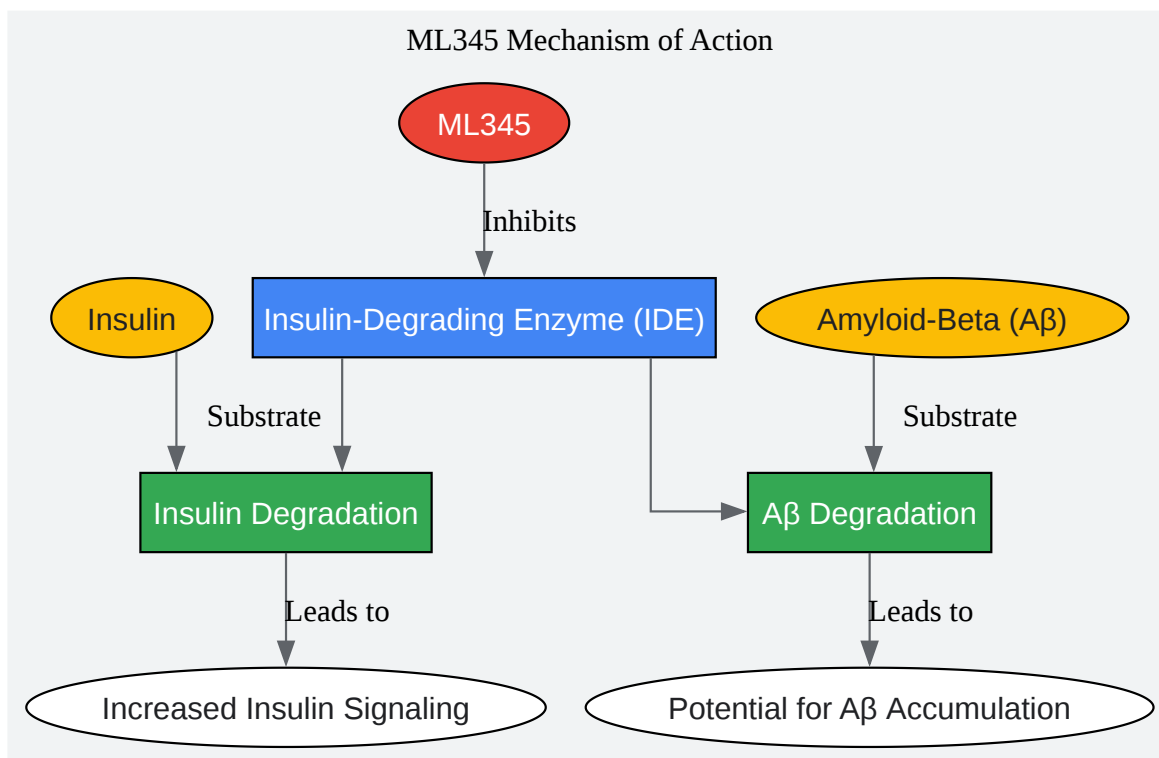
Proper disposal of **ML345** and any contaminated materials is critical to prevent environmental contamination and ensure safety.

Waste Stream	Disposal Procedure
Solid ML345	Dispose of as hazardous chemical waste in a clearly labeled, sealed container.
Solutions of ML345	Collect in a designated, sealed waste container. Do not mix with other solvent waste streams unless approved by your EHS department. Halogenated and non-halogenated solvent wastes should generally be kept separate.[5]
Contaminated Labware	Disposable labware (e.g., pipette tips, tubes) that has come into contact with ML345 should be disposed of as solid hazardous waste.
Contaminated PPE	Used gloves, disposable gowns, and other contaminated PPE should be collected in a designated hazardous waste bag.

Note: Never dispose of **ML345** down the drain or in the regular trash. All waste must be handled in accordance with local, state, and federal regulations.[6]

Mechanism of Action and Signaling Pathway

ML345 is an inhibitor of Insulin-Degrading Enzyme (IDE). IDE is a key enzyme responsible for the degradation of insulin and amyloid-beta ($A\beta$), a peptide implicated in Alzheimer's disease. [7] By inhibiting IDE, **ML345** can increase the levels of insulin and $A\beta$, which has therapeutic implications for diabetes and Alzheimer's disease research.[1]



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Caption: Mechanism of action of **ML345** as an inhibitor of IDE.

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